

Personal protective equipment for handling BES sodium salt

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Compound of Interest

Compound Name: *BES sodium salt*

Cat. No.: *B1324464*

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Essential Safety and Handling Guide for BES Sodium Salt

For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This guide provides immediate, essential safety and logistical information for handling **BES sodium salt** (CAS 66992-27-6), a common zwitterionic buffer used in biochemical and biological research.^{[1][2]} Adherence to these procedural steps is crucial for safe operational use and disposal.

Personal Protective Equipment (PPE)

When handling **BES sodium salt**, the use of appropriate personal protective equipment is mandatory to prevent direct contact and inhalation of dust.^{[3][4]}

Summary of Required PPE

Protection Type	Recommended Equipment	Specification
Eye/Face Protection	Safety goggles or glasses	Must comply with OSHA's 29 CFR 1910.133 or European Standard EN166.[5]
Hand Protection	Chemical-resistant gloves	Nitrile gloves are generally recommended for handling laboratory chemicals.[6]
Skin and Body Protection	Laboratory coat	Standard lab coat to protect from spills.
Respiratory Protection	N95 (US) or equivalent respirator	To be used when handling the powder to avoid dust inhalation.[7]

Quantitative Data: Physical and Chemical Properties

Understanding the physical and chemical properties of **BES sodium salt** is crucial for its safe handling and use in experiments.

Property	Value
Molecular Formula	$C_6H_{14}NNaO_5S$ [2][8]
Molecular Weight	235.23 g/mol [2][7]
Appearance	White crystalline powder or solid[5][8]
Melting Point	155.6 - 156.5 °C / 312.1 - 313.7 °F[5]
pH	No information available[5]
Solubility in Water	333.3 mg/mL, clear, colorless[7]
pKa (25 °C)	7.1 (Free acid)[7]
Useful pH Range	6.4 - 7.8[7]

Experimental Protocol: Safe Handling of BES Sodium Salt

This protocol outlines the step-by-step procedure for the safe handling of **BES sodium salt** in a laboratory setting.

1. Preparation and Engineering Controls:

- Ensure adequate ventilation in the work area.[\[5\]](#)[\[9\]](#) Handling in a chemical fume hood is recommended, especially when dealing with the powdered form to minimize dust inhalation.
- Verify that an eyewash station and safety shower are readily accessible and in good working order.[\[10\]](#)
- Keep the container tightly closed when not in use and store it in a dry, cool, and well-ventilated place.[\[5\]](#)[\[9\]](#)

2. Handling Procedure:

- Wear the appropriate personal protective equipment (PPE) as detailed in the table above.
- Wash hands thoroughly before and after handling the product.
- Avoid contact with skin, eyes, and clothing.[\[5\]](#)
- Do not breathe in the dust; avoid dust formation during handling.[\[5\]](#)[\[10\]](#)
- When preparing solutions, add the solid to the liquid to minimize dust generation.
- Do not eat, drink, or smoke in the area where **BES sodium salt** is handled.

3. Spill Management:

- In the event of a spill, immediately cordon off the area.
- Wearing appropriate PPE, sweep up the spilled solid material and place it into a suitable, labeled container for disposal.[\[5\]](#)

- Avoid generating dust during the cleanup process.
- Clean the spill area with water and a suitable detergent.

4. First Aid Measures:

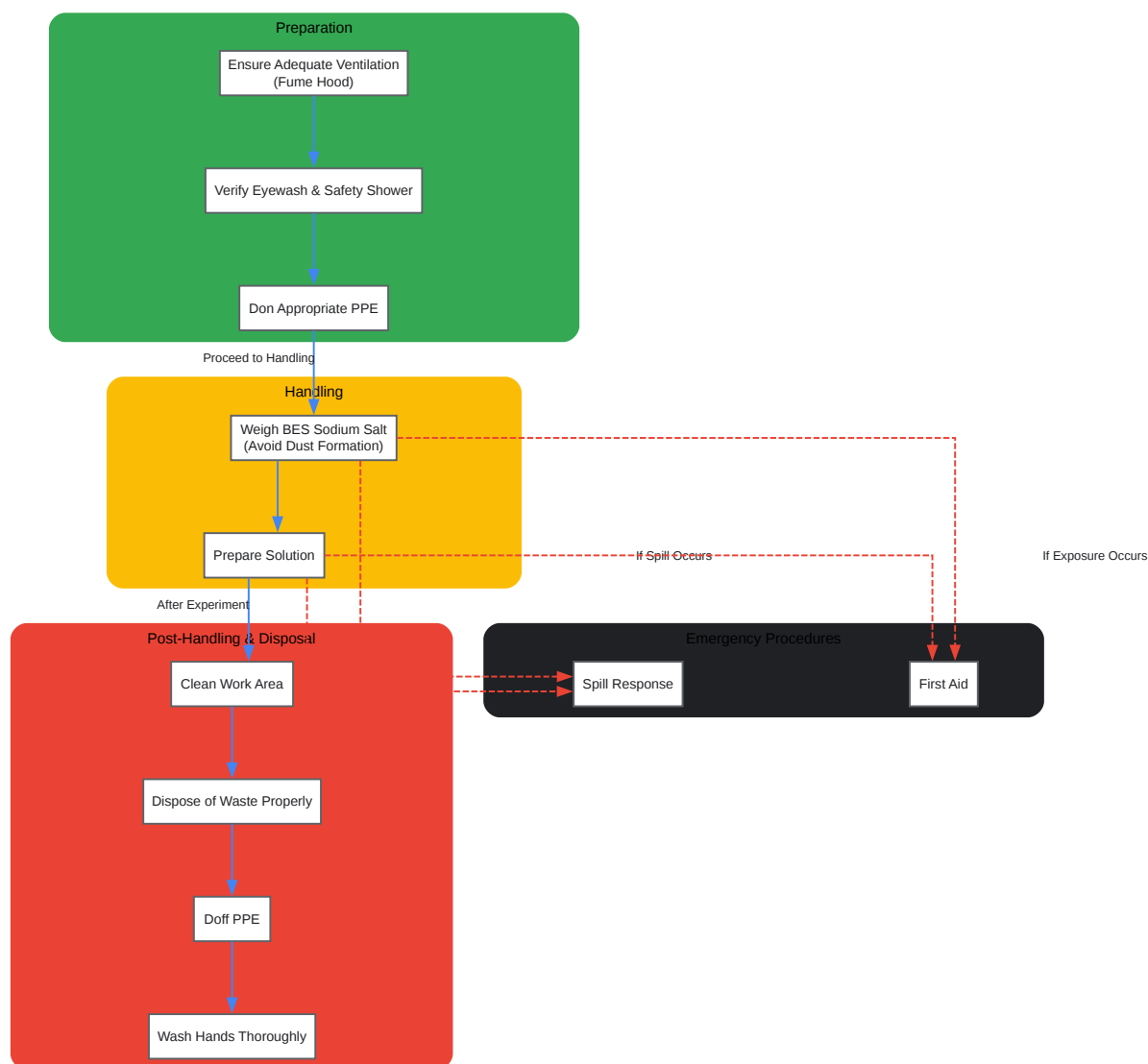
- If in eyes: Rinse immediately and cautiously with plenty of water for at least 15 minutes, also under the eyelids.[5] Seek medical attention.
- If on skin: Wash off immediately with plenty of water for at least 15 minutes.[5] If skin irritation occurs, get medical advice/attention.[9]
- If inhaled: Remove to fresh air.[5] If breathing is difficult, give oxygen. If not breathing, give artificial respiration.[10] Get medical attention immediately if symptoms occur.[5]
- If swallowed: Do NOT induce vomiting.[10] Rinse mouth with water and seek immediate medical attention.

Disposal Plan

Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste and must consult local, regional, and national hazardous waste regulations to ensure complete and accurate classification and disposal.[5]

- Dispose of unused **BES sodium salt** and its containers in accordance with all applicable federal, state, and local regulations.
- Do not allow the chemical to enter drains or the environment.[9]

Workflow for Safe Handling of BES Sodium Salt



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Caption: Workflow for the safe handling of **BES sodium salt**.

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